

3-Methyl-4-nitrobenzoic Acid: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 3-Methyl-4-nitrobenzoic acid

Cat. No.: B051838

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety and handling precautions for **3-Methyl-4-nitrobenzoic acid** (CAS No: 3113-71-1). The information herein is compiled from safety data sheets (SDS), regulatory guidelines, and scientific literature to ensure its proper use in research and development settings. This document outlines the compound's hazards, recommended handling procedures, personal protective equipment, first-aid measures, and disposal considerations.

Hazard Identification and Classification

3-Methyl-4-nitrobenzoic acid is classified as a hazardous substance. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following classifications.^{[1][2]}

Table 1: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation[1][2]
Eye Irritation	2	H319: Causes serious eye irritation[1][2]
Specific Target Organ Toxicity - Single Exposure (Respiratory Tract Irritation)	3	H335: May cause respiratory irritation[1][2]
Acute Toxicity, Oral	4	Harmful if swallowed[3]
Acute Toxicity, Dermal	4	Harmful in contact with skin[3]
Acute Toxicity, Inhalation	4	Harmful if inhaled[3]

Signal Word: Warning[1]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **3-Methyl-4-nitrobenzoic acid** is provided below.

Table 2: Physical and Chemical Properties

Property	Value
Appearance	Light yellow crystalline powder or needles[4][5]
Molecular Formula	C ₈ H ₇ NO ₄
Molecular Weight	181.15 g/mol [4]
Melting Point	216 - 218 °C[4]
Boiling Point	314.24 °C (estimate)[4]
Solubility	Insoluble in water[5]

Safe Handling and Storage

Proper handling and storage procedures are critical to minimize exposure and ensure a safe working environment.

Handling

- Engineering Controls: Handle in a well-ventilated area, preferably within a chemical fume hood.[\[1\]](#) Ensure that eyewash stations and safety showers are readily accessible.
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear tightly fitting safety goggles or a face shield conforming to EN166 (EU) or NIOSH (US) standards.[\[1\]](#)
 - Skin Protection: Wear impervious gloves (e.g., nitrile rubber) and a lab coat or other protective clothing.[\[1\]](#)
 - Respiratory Protection: If dust is generated or exposure limits are exceeded, use a NIOSH-approved respirator with a particulate filter.[\[1\]](#)
- General Hygiene: Avoid contact with skin, eyes, and clothing.[\[6\]](#) Do not breathe dust.[\[6\]](#) Wash hands thoroughly after handling and before eating, drinking, or smoking.[\[1\]](#) Contaminated work clothing should not be allowed out of the workplace and should be washed before reuse.[\[1\]](#)[\[7\]](#)

Storage

- Store in a cool, dry, and well-ventilated place.[\[1\]](#)
- Keep containers tightly closed when not in use.[\[1\]](#)
- Store locked up.[\[1\]](#)
- Store away from incompatible materials such as strong oxidizing agents and strong bases.[\[6\]](#)

Experimental Protocols for Hazard Assessment

The hazard classifications for **3-Methyl-4-nitrobenzoic acid** are determined through standardized experimental protocols. While specific study reports for this compound are not publicly available, the methodologies follow internationally recognized guidelines, such as those established by the Organisation for Economic Co-operation and Development (OECD).

Skin Irritation Testing (Based on OECD Guideline 439)

This in vitro test method uses reconstructed human epidermis (RhE) to assess skin irritation potential.^{[7][8]}

- **Tissue Preparation:** Commercially available RhE models are equilibrated in culture medium.^[7]
- **Application of Test Substance:** A precise amount of **3-Methyl-4-nitrobenzoic acid** (as a solid or in a suitable solvent) is applied topically to the tissue surface.^[7]
- **Exposure and Incubation:** The tissues are exposed to the test substance for a defined period (e.g., 60 minutes), after which it is removed by rinsing.^[8] The tissues are then incubated for a further recovery period (e.g., 42 hours).^[8]
- **Viability Assessment:** Tissue viability is measured using a cell viability assay, such as the MTT assay.^[7] A reduction in cell viability below a certain threshold (e.g., $\leq 50\%$) indicates that the substance is an irritant.^[8]

Eye Irritation Testing (Based on OECD Guideline 405)

Historically, eye irritation testing was conducted in vivo using animals.^[2] However, a weight-of-the-evidence approach is now emphasized, prioritizing in vitro and ex vivo methods.^{[1][9]}

- **Initial Assessment:** A thorough review of existing data on the substance and structurally related compounds is performed.^[1]
- **In Vitro Testing:** Validated in vitro or ex vivo tests, such as the Bovine Corneal Opacity and Permeability (BCOP) test (OECD TG 437) or tests using reconstructed human cornea-like epithelium (RhCE) models (OECD TG 492), are conducted to predict eye irritation potential.^[6]

- In Vivo Confirmation (if necessary): If in vitro results are inconclusive, a limited in vivo test using a single animal (typically a rabbit) may be considered. A small amount of the substance is instilled into one eye, and the reactions (redness, swelling, opacity) are observed and scored over a period of time.^[2]

First-Aid Measures

In the event of exposure, immediate action is crucial.

Table 3: First-Aid Measures

Exposure Route	First-Aid Instructions
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention. ^[6]
Skin Contact	Immediately wash the affected area with plenty of soap and water while removing all contaminated clothing. Seek medical attention if irritation persists. ^[6]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention. ^{[1][6]}
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. ^[4]

Accidental Release and Disposal

Accidental Release Measures

- Evacuate personnel from the area.
- Wear appropriate personal protective equipment.

- Avoid dust formation.
- Sweep up the spilled solid material, taking care not to generate dust, and place it in a suitable, closed container for disposal.[\[4\]](#)
- Ventilate the area and wash the spill site after material pickup is complete.

Disposal Considerations

- Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations.
- Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.[\[3\]](#)

Toxicological Information and Potential Signaling Pathways

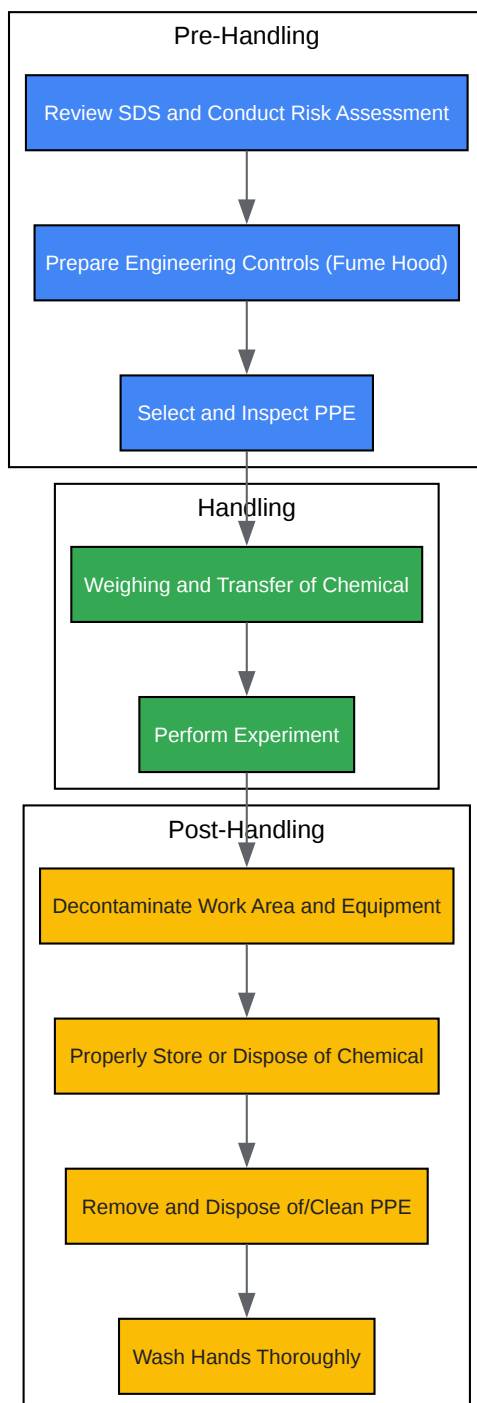
While specific toxicological studies on **3-Methyl-4-nitrobenzoic acid** are not widely published, its GHS classification indicates potential for acute toxicity and irritation. The nitroaromatic structure is common in compounds with various biological activities.

For a related isomer, 4-Methyl-3-nitrobenzoic acid, there is evidence of biological activity. It has been shown to inhibit the migration of non-small cell lung cancer cells by disrupting the Epidermal Growth Factor (EGF) signaling pathway, which is crucial for cell motility.[\[10\]](#) Although this finding pertains to a different isomer, it suggests a potential area of investigation for the biological effects of **3-Methyl-4-nitrobenzoic acid**. Further research is needed to determine if it interacts with similar or different cellular signaling pathways.

Visual Guides

The following diagrams illustrate a general workflow for the safe handling of chemical substances and a logical approach to hazard identification and risk assessment.

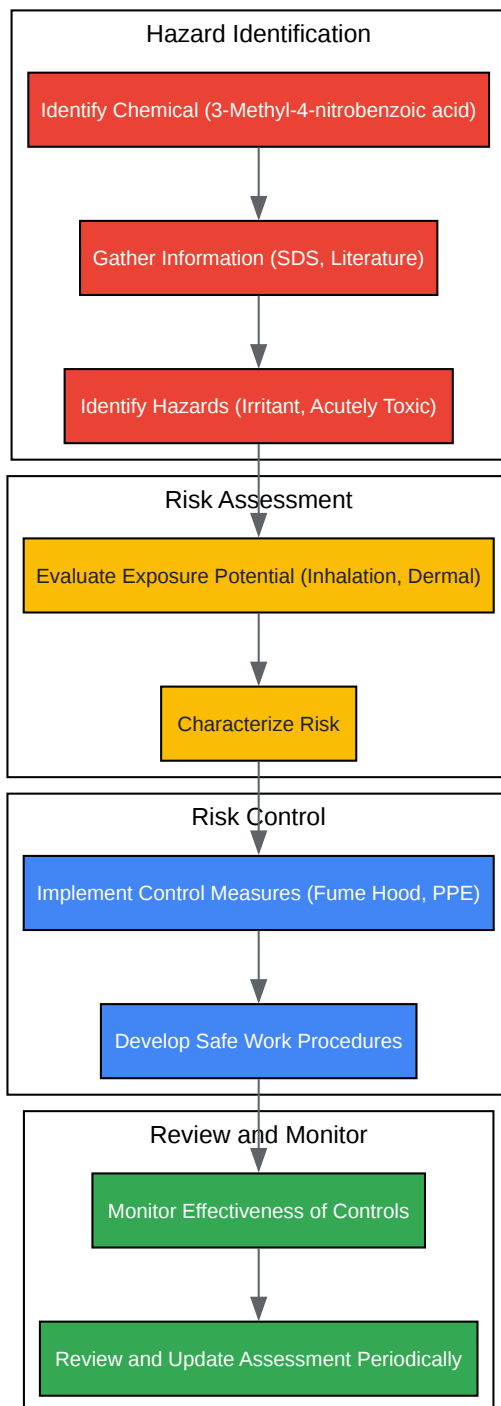
Safe Chemical Handling Workflow



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A generalized workflow for the safe handling of chemicals.

Hazard Identification and Risk Assessment Logic



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Logical flow for hazard identification and risk assessment.

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